

2,2-Dimethylmorpholine CAS number and synonyms

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Compound of Interest

Compound Name: 2,2-Dimethylmorpholine

Cat. No.: B132103

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An In-Depth Technical Guide to 2,2-Dimethylmorpholine

This technical guide provides comprehensive information on **2,2-Dimethylmorpholine**, targeting researchers, scientists, and professionals in drug development. The document details its chemical identifiers, and analytical methodologies, and presents a logical workflow for its quality control.

Chemical Identity and Synonyms

2,2-Dimethylmorpholine is a substituted morpholine derivative. Accurate identification is crucial for scientific research and regulatory compliance.

Identifier	Value
CAS Number	147688-58-2[1][2][3]
IUPAC Name	2,2-dimethylmorpholine[2]
Molecular Formula	C ₆ H ₁₃ NO[1][2]
Molecular Weight	115.17 g/mol [1][2]
Synonyms	MORPHOLINE, 2,2-DIMETHYL-[2]
2,2-dimethylmorpholine, hydrochloride (CAS: 167946-94-3)[4]	

Experimental Protocols

While specific experimental protocols for the synthesis of **2,2-Dimethylmorpholine** are not readily available in the public domain, methodologies for related substituted morpholines and general analytical procedures for morpholine compounds are well-documented. These can serve as a foundational basis for developing specific protocols for **2,2-Dimethylmorpholine**.

General Analytical Method for Morpholine and its Derivatives

A partially evaluated method by OSHA for the analysis of morpholine in workplace air provides a relevant analytical approach that can be adapted for **2,2-Dimethylmorpholine**.^[5]

Principle: This method involves the collection of air samples through tubes containing 10% phosphoric acid-coated XAD-7. The analyte is then extracted and analyzed by gas chromatography with a flame ionization detector (GC-FID).

Methodology:

- **Sample Collection:** Workplace air is drawn through phosphoric acid-coated XAD-7 tubes using a personal sampling pump.
- **Sample Extraction:** The adsorbent material from the collection tubes is transferred to vials. Extraction is performed by shaking the adsorbent with 1 mL of a 20% deionized water in methanol solution for 30 minutes.
- **Sample Preparation for Analysis:** 0.5 mL of the sample extract is mixed with 0.5 mL of a solution containing 20% 1.0 N sodium hydroxide in methanol. The mixture is then centrifuged before analysis.
- **Analysis:** The prepared sample is analyzed by gas chromatography using a flame ionization detector (GC-FID).
- **Quantification:** The concentration of the analyte is determined by comparing the peak area from the sample to a calibration curve generated from analytical standards of known concentrations.

Illustrative Purification Protocol for a Related Compound: Cis-2,6-Dimethylmorpholine

A patented method for the purification of cis-2,6-dimethylmorpholine highlights a crystallization technique that could be adapted for the purification of **2,2-Dimethylmorpholine** isomers if required.^[6]

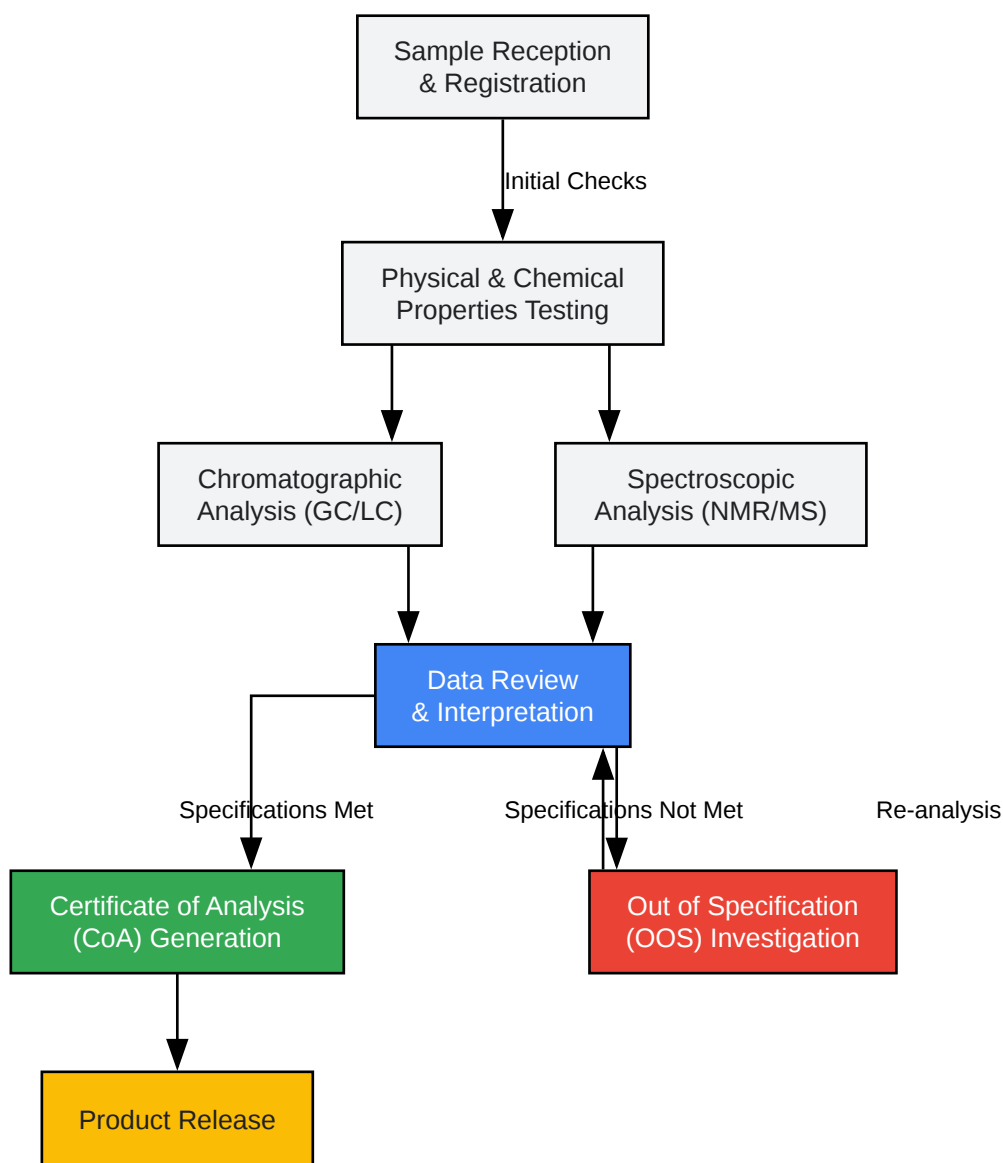
Principle: The method relies on the selective crystallization of one isomer as a salt by reacting the isomeric mixture with a specific carboxylic acid in a suitable solvent.

Methodology:

- **Reaction Setup:** An impure mixture of 2,6-dimethylmorpholine is dissolved in an appropriate solvent, such as ethyl acetate, in a reaction flask.
- **Acid Addition:** A carboxylic acid (e.g., acetic acid or propionic acid) is added dropwise to the solution while stirring. The molar ratio of the target isomer to the carboxylic acid is a critical parameter.
- **Crystallization:** The solution is cooled in a controlled manner to induce crystallization of the desired isomer's salt. This typically involves a gradual temperature reduction.
- **Isolation:** The crystallized salt is isolated by suction filtration.
- **Drying:** The isolated crystals are dried to remove any residual solvent.
- **Analysis:** The purity of the final product is confirmed using Gas Chromatography (GC).

Workflow Visualization

The following diagram illustrates a general workflow for the quality control of a chemical substance like **2,2-Dimethylmorpholine**, from sample reception to final analysis and reporting.



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Caption: A generalized workflow for the quality control analysis of a chemical compound.

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